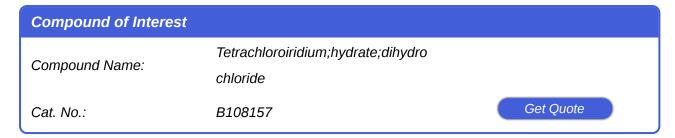


# Technical Guide: Hydrogen Hexachloroiridate(IV) Hydrate (CAS 110802-84-1)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Hydrogen Hexachloroiridate(IV) Hydrate, a key precursor in the development of iridium-based catalysts and advanced materials.

## **Chemical Identity and Properties**

Hydrogen Hexachloroiridate(IV) Hydrate, identified by the CAS number 110802-84-1, is an inorganic compound with significant applications in catalysis and materials science.[1][2] It is also known by several synonyms, including Chloroiridic acid, Dihydrogen hexachloroiridate(IV) hydrate, and Hexachloroiridium(IV) acid hydrate.[3][4]

#### **Physical and Chemical Properties**

This compound is typically a black crystalline solid that is soluble in water and alcohol.[2][5] It is recognized for its high iridium content, which contributes to its potent catalytic activity.[2][6]



Property	Value	References
CAS Number	110802-84-1	[3][7]
Molecular Formula	H2IrCl6 · xH2O	[1][8]
Molecular Weight	406.95 g/mol (anhydrous basis)	[2][3]
Appearance	Black crystalline solid	[2][5]
Melting Point	65 °C (lit.)	[1][3]
Density	1.02 g/mL at 25 °C (lit.)	[1][3]
Iridium Content	Approximately 36-44%	[2]
Solubility	Soluble in water and alcohol	[5][9]

## Safety and Handling

Hydrogen Hexachloroiridate(IV) Hydrate is classified as a hazardous substance and requires careful handling.

#### **Hazard Identification**

The compound is corrosive and can cause severe skin burns and eye damage.[10] It is also harmful if swallowed.[10]

Hazard Statement	Code
May be corrosive to metals	H290
Harmful if swallowed	H302
Causes severe skin burns and eye damage	H314

#### **Recommended Handling Precautions**

When handling this compound, it is crucial to use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.[11] Work should be conducted in a



well-ventilated area, and eyewash stations and safety showers should be readily accessible.[8] In case of contact with skin, immediately wash with soap and water.[10] If inhaled, move the individual to fresh air.[10]

# **Key Applications and Experimental Protocols**

Hydrogen Hexachloroiridate(IV) Hydrate is a versatile precursor for the synthesis of various iridium-based catalysts and materials.[1][2] Its primary applications lie in catalysis, electrochemistry, and materials science.[1][12]

### **Catalyst for Oxygen Evolution Reaction (OER)**

Iridium-based materials are among the most active catalysts for the oxygen evolution reaction, a critical process in water splitting for hydrogen production.

Experimental Protocol: Synthesis of Iridium Oxide Nanoparticles for OER

This protocol describes a general method for synthesizing iridium oxide (IrO<sub>x</sub>) nanoparticles from Hydrogen Hexachloroiridate(IV) Hydrate via a hydrolysis route.

- Step 1: Formation of Iridium-Hydroxide Complex: An aqueous solution of Hydrogen Hexachloroiridate(IV) Hydrate is prepared. The pH of the solution is adjusted to a basic condition to facilitate the formation of an iridium-hydroxide complex.
- Step 2: Protonation: The solution is then acidified to induce protonation, leading to the formation of colloidal hydrated IrO<sub>x</sub> nanoparticles.
- Step 3: Deposition on Support: The colloidal IrO<sub>×</sub> nanoparticles are deposited onto a support material, such as carbon or titanium nitride (TiN), using probe sonication.

Synthesis of Iridium Oxide Nanoparticles.

### **Precursor for Hydrogenation Catalysts**

This compound is a precursor for preparing catalysts used in hydrogenation reactions, which are fundamental processes in organic synthesis for the saturation of double and triple bonds.[2] [6]

Experimental Protocol: General Catalytic Hydrogenation of Alkenes



While a specific protocol starting from H<sub>2</sub>IrCl<sub>6</sub> is not detailed in the provided search results, a general workflow for the catalytic hydrogenation of alkenes is as follows:

- Catalyst Preparation: An iridium-based catalyst is prepared from the Hydrogen
  Hexachloroiridate(IV) Hydrate precursor. This often involves reduction to form metallic iridium
  nanoparticles or complexes.
- Reaction Setup: The alkene substrate is dissolved in a suitable solvent in a reaction vessel.
   The prepared catalyst is then added to the mixture.
- Hydrogenation: The reaction vessel is purged and then filled with hydrogen gas (H<sub>2</sub>). The
  reaction is stirred at a specific temperature and pressure until the uptake of hydrogen
  ceases.
- Work-up: The catalyst is removed by filtration, and the solvent is evaporated to yield the saturated alkane product.

General Catalytic Hydrogenation Workflow.

#### **Electrochemical Synthesis of Polyaniline**

Hydrogen Hexachloroiridate(IV) Hydrate can be used to catalyze the electrochemical synthesis of polyaniline films on the surface of non-noble metal electrodes.

Experimental Protocol: Electrochemical Deposition of Polyaniline

A general procedure for the electrochemical polymerization of aniline is as follows:

- Electrolyte Preparation: An aqueous solution containing aniline monomer and an acid (e.g., sulfuric acid) is prepared.
- Electrochemical Cell Setup: A standard three-electrode cell is used, with the substrate to be coated as the working electrode, a platinum counter electrode, and a reference electrode (e.g., Ag/AgCl).
- Polymerization: A potential is applied to the working electrode, and the potential is cycled within a specific range to induce the polymerization of aniline on the electrode surface. The presence of an iridium-based catalyst can facilitate this process.



• Film Characterization: The resulting polyaniline film is washed and can be characterized by various techniques such as cyclic voltammetry, FTIR, and SEM.

Electrochemical Polymerization of Aniline.

#### Conclusion

Hydrogen Hexachloroiridate(IV) Hydrate is a fundamentally important compound for research and development in catalysis and materials science. Its role as a precursor to highly active iridium-based catalysts for a range of applications, including water splitting and organic synthesis, makes it a valuable resource for scientists and engineers. Proper handling and a thorough understanding of its chemical properties are essential for its safe and effective use in the laboratory and in industrial processes.

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To cite this document: BenchChem. [Technical Guide: Hydrogen Hexachloroiridate(IV)
 Hydrate (CAS 110802-84-1)]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b108157#tetrachloroiridium-hydrate-dihydrochloride-cas-number-110802-84-1]

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